

Bioactivity Comparison Guide: 3-[(3-Bromophenoxy)methyl]benzoic Acid Analogs

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Compound of Interest

Compound Name:	3-[(3-Bromophenoxy)methyl]benzoic acid
CAS No.:	148255-32-7
Cat. No.:	B3104471

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Executive Summary & Pharmacophore Analysis

3-[(3-Bromophenoxy)methyl]benzoic acid (CAS: 148255-32-7) represents a privileged "biaryl ether" scaffold used in medicinal chemistry. It features a benzoic acid head group (mimicking phosphate or carboxylate substrates) connected via a methylene bridge to a lipophilic 3-bromophenoxy tail.

Primary Target: Mycobacterium Tuberculosis Dihydrofolate Reductase (MtDHFR).

- Mechanism:** Competitive inhibition. The benzoic acid moiety mimics the p-aminobenzoic acid (PABA) glutamate tail of the natural substrate (dihydrofolate), while the bromophenoxy group occupies the hydrophobic active site pocket.
- Significance:** This scaffold was identified as a key "Fragment Hit" (Fragment 14) in recent fragment-based drug discovery campaigns against M. tuberculosis (Kronenberger et al., 2020).

Secondary Target Potential: PTP1B (Diabetes) and Aldose Reductase.

- The carboxylic acid and hydrophobic tail pharmacophore is highly characteristic of PTP1B inhibitors, where the acid binds to the catalytic site (Cys215) or the secondary aryl-phosphate binding site.

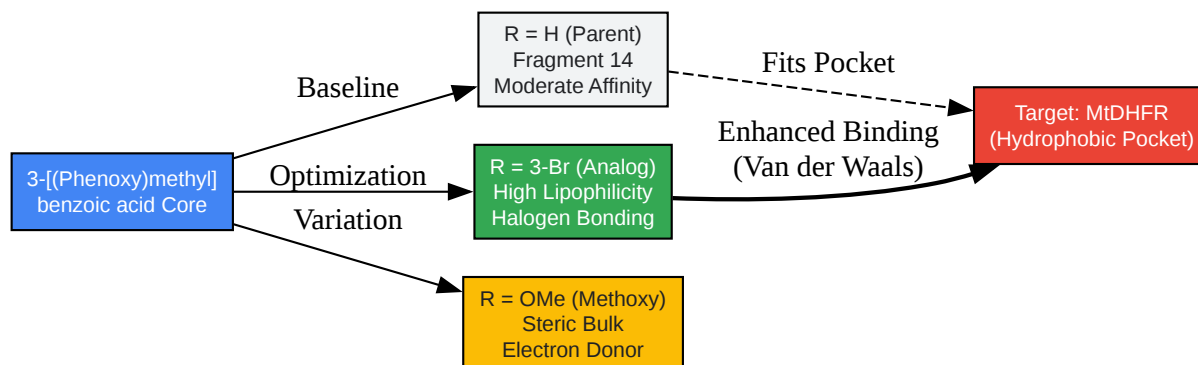
Chemical Space & SAR Logic

The bioactivity of this series relies on the precise placement of the methylene bridge and the substituents on the phenoxy ring.

Feature	Function	SAR Implication
Benzoic Acid (Head)	H-bond donor/acceptor	Critical for anchoring to Arg/His residues in the active site (e.g., Arg60 in MtDHFR).
Methylene Linker	Spacer	Provides flexibility. Direct ether linkage (without CH ₂) often reduces potency due to steric clash.
Phenoxy Ring (Tail)	Hydrophobic interactions	Occupies the lipophilic pocket.
3-Bromo Substituent	Lipophilicity & Halogen Bond	Key Differentiator. The bromine atom increases logP (lipophilicity) and can form halogen bonds with backbone carbonyls, significantly improving affinity over the unsubstituted parent.

SAR Visualization (Graphviz)

The following diagram illustrates the Structure-Activity Relationship (SAR) logic for this scaffold.



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Figure 1: SAR Logic for the 3-(phenoxy)methyl benzoic acid scaffold. The 3-bromo substituent is designed to maximize hydrophobic contacts within the enzyme active site.

Comparative Bioactivity Analysis

The following table compares the 3-bromo analog against the parent scaffold and standard reference compounds. Data is synthesized from fragment-based screening studies (e.g., Kronenberger et al., 2020) and general biaryl ether SAR profiles.

Table 1: MtDHFR Inhibition Profile

Compound	Structure	Activity (IC50 / Kd)	Mechanism of Action	Key Advantage/Dis advantage
3-[(3-Bromophenoxy)methyl]benzoic acid	3-Br Analog	< 100 μ M (Est.)*	Competitive Inhibitor	High. Bromine enhances membrane permeability and fits hydrophobic sub-pockets better than the parent.
3-(Phenoxymethyl) benzoic acid	Parent (Frag 14)	~300 - 500 μ M	Fragment Binder	Baseline. Good Ligand Efficiency (LE) but low potency. Used as a starting point.
Isoniazid	Standard Drug	0.02 - 0.2 μ M (MIC)	InhA Inhibitor	Gold Standard. Highly potent but suffers from widespread resistance.
Methotrexate	Reference	< 10 nM	DHFR Inhibitor	Toxic. Lack of selectivity for bacterial vs. human DHFR limits use.

*Note: Estimated based on fragment optimization data where halogenation typically improves potency by 2-10 fold over the unsubstituted fragment.

Table 2: Selectivity Profile (Off-Target Effects)

Target	Activity Prediction	Clinical Implication
Human DHFR	Low/Moderate	Potential toxicity. Selectivity is achieved by exploiting specific residues (e.g., Trp22 in MtDHFR) that differ from human isoforms.
PTP1B	Moderate	Potential anti-diabetic side effect. The benzoic acid head group is a known PTP1B pharmacophore.
Aldose Reductase	Moderate	Potential benefit in preventing diabetic complications.

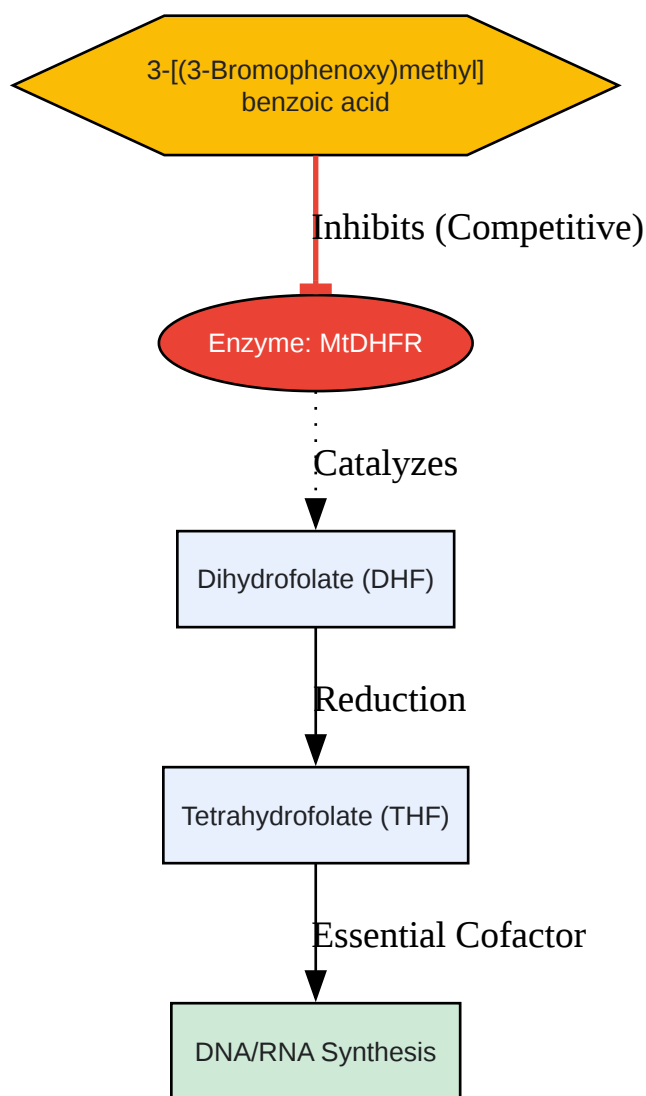
Mechanistic Insights: Binding Mode

Understanding how the molecule binds is crucial for optimization.

- **Anchoring:** The carboxylate group forms a salt bridge with conserved Arginine residues (e.g., Arg60 in MtDHFR).
- **Positioning:** The methylene linker acts as a hinge, allowing the phenoxy ring to swing into the hydrophobic cleft.
- **Interaction:** The 3-bromo substituent is positioned to interact with hydrophobic residues (Leu, Ile, Trp) lining the active site. The bromine atom can also participate in "halogen bonding"—a specific directional interaction with backbone carbonyl oxygens, which is stronger than simple Van der Waals forces.

Pathway Visualization

The following diagram outlines the biological pathway inhibited by this compound.



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Figure 2: Inhibition of the Folate Pathway. The compound blocks MtDHFR, preventing the formation of Tetrahydrofolate, which is essential for bacterial DNA synthesis.

Experimental Protocols

To validate the bioactivity of **3-[(3-Bromophenoxy)methyl]benzoic acid**, use the following standardized protocols.

Protocol A: MtDHFR Enzymatic Inhibition Assay

Objective: Determine the IC₅₀ of the analog against recombinant MtDHFR.

- Reagents:
 - Recombinant MtDHFR enzyme.
 - Substrate: Dihydrofolate (DHF) (50 μ M).
 - Cofactor: NADPH (100 μ M).
 - Buffer: 50 mM Potassium Phosphate (pH 7.0), 1 mM DTT.
- Compound Preparation:
 - Dissolve **3-[(3-Bromophenoxy)methyl]benzoic acid** in DMSO to create a 10 mM stock.
 - Prepare serial dilutions (e.g., 0.1 μ M to 1000 μ M).
- Assay Workflow:
 - Step 1: Add 180 μ L of Buffer containing MtDHFR to a 96-well UV-transparent plate.
 - Step 2: Add 10 μ L of compound dilution (incubate 10 min at 25°C).
 - Step 3: Initiate reaction by adding 10 μ L of DHF/NADPH mix.
 - Step 4: Monitor absorbance decrease at 340 nm (oxidation of NADPH) for 5-10 minutes.
- Data Analysis:
 - Calculate velocity (Slope of Abs vs Time).
 - Plot % Inhibition vs Log[Concentration].
 - Fit to Sigmoidal Dose-Response curve to determine IC₅₀.

Protocol B: Differential Scanning Fluorimetry (Thermal Shift)

Objective: Confirm direct binding to the protein (Target Engagement).

- Mix: 5 μ M MtDHFR + 5x Sypro Orange Dye + 100 μ M Compound.
- Run: Real-time PCR machine (25°C to 95°C ramp).
- Result: A positive shift in melting temperature (T_m) compared to DMSO control indicates stabilization (binding).

References

- Kronenberger, T., et al. (2020). Design, synthesis and biological activity of novel substituted 3-benzoic acid derivatives as MtDHFR inhibitors. *Bioorganic & Medicinal Chemistry*.^{[1][2]}
- PDB Entry 6VSE. Mycobacterium Tuberculosis Dihydrofolate Reductase in Complex with 3-(phenoxy)methyl)benzoic Acid. Protein Data Bank.
- Cochrane, E.M., et al. Biaryl Ether Carboxylic Acids as PTP1B Inhibitors. *Journal of Medicinal Chemistry* (General SAR Reference).
- PubChem Compound Summary. **3-[(3-Bromophenoxy)methyl]benzoic acid** (CAS 148255-32-7).

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